Application Note: HPLC Analysis of (Rac)-Lys-SMCC-DM1 Purity

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Compound of Interest

Compound Name:	*(Rac)-Lys-SMCC-DM1*
Cat. No.:	*B10795405*

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Introduction

(Rac)-Lys-SMCC-DM1 is a critical catabolite of antibody-drug conjugates (ADCs) that utilize the SMCC linker and the cytotoxic agent DM1, such as Trastuzumab emtansine. The purity of this compound is a crucial quality attribute for accurate assessment in pharmacokinetic and metabolism studies. This application note provides a detailed protocol for the determination of **(Rac)-Lys-SMCC-DM1** purity using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC). The method is designed to be robust and reproducible for quantifying the purity of **(Rac)-Lys-SMCC-DM1** and separating it from potential impurities.

Experimental Protocols

Sample Preparation

- Stock Solution Preparation: Accurately weigh approximately 1 mg of **(Rac)-Lys-SMCC-DM1** and dissolve it in dimethyl sulfoxide (DMSO) to obtain a stock solution of 1 mg/mL.

- Working Solution Preparation: Dilute the stock solution with the initial mobile phase (e.g., 95% Mobile Phase A: 5% Mobile Phase B) to a final concentration of approximately 0.1

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mg/mL.

- Filtration: Filter the working solution through a 0.22 µm syringe filter before injection to remove any particulate matter.

HPLC Method

A gradient RP-HPLC method is employed for the analysis of **(Rac)-Lys-SMCC-DM1**.

Parameter	Details
Instrument	HPLC system with a UV detector
Column	C18 column (e.g., 4.6 x 150 mm, 3.5 µm)
Mobile Phase A	0.1% Trifluoroacetic acid (TFA) in Water
Mobile Phase B	0.1% Trifluoroacetic acid (TFA) in Acetonitrile
Gradient	5% to 95% B over 20 minutes
Flow Rate	1.0 mL/min
Column Temperature	40°C
Detection Wavelength	254 nm and 280 nm
Injection Volume	10 µL

Data Analysis

The purity of **(Rac)-Lys-SMCC-DM1** is determined by calculating the peak area percentage of the main peak relative to the total peak area of all detected peaks in the chromatogram.

Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100

Data Presentation

The following table summarizes the expected quantitative data from the HPLC analysis of a **(Rac)-Lys-SMCC-DM1** sample.

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Analyte	Retention Time (min)	Peak Area (%)	Purity (%)
(Rac)-Lys-SMCC-DM1	~ 15.2	98.5	98.5
Impurity 1	12.8	0.8	-
Impurity 2	16.5	0.7	-

Experimental Workflow

The following diagram illustrates the logical workflow for the HPLC analysis of **(Rac)-Lys-SMCC-DM1** purity.

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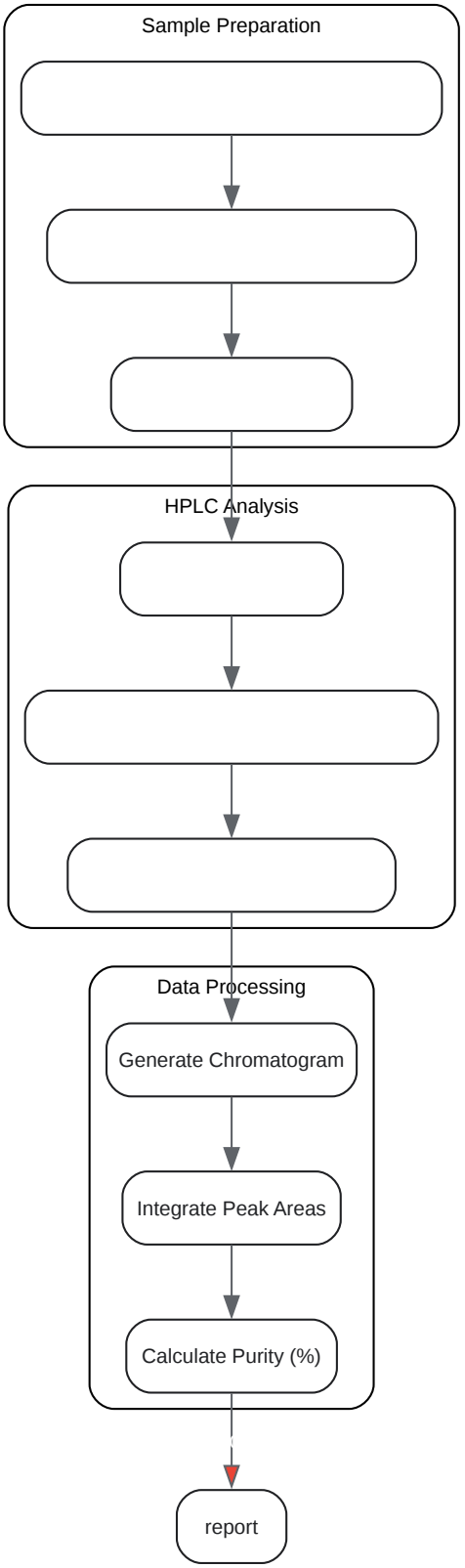

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Caption: Workflow for **(Rac)-Lys-SMCC-DM1** Purity Analysis by HPLC.

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